

electronic configuration and oxidation states of arsenic in As₂S₅

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Compound Focus: Arsenic pentasulfide

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Electronic Configuration and Oxidation State of Arsenic

The table below summarizes the foundational atomic structure of arsenic that dictates its chemical behavior.

Property	Description
Atomic Number	33 [1]
Total Electron Configuration	1s ² 2s ² 2p ⁶ 3s ² 3p ⁶ 3d ¹⁰ 4s ² 4p ³ [1]
Valence Electron Configuration	4s ² 4p ³ [1] [2]
Number of Valence Electrons	5 [1] [3] [2]
Common Oxidation States	+3, +5 [1] [3]

Arsenic (As) has five valence electrons. In its **+5 oxidation state**, arsenic is considered to have lost all five of these valence electrons. This results in a stable, full valence shell, analogous to the noble gas configuration of krypton [1] [3]. In the compound As₂S₅, this +5 state is confirmed, leading to its name **arsenic(V) sulfide** [4] [5].

Properties and Synthesis of Arsenic Pentasulfide (As₂S₅)

The following table summarizes key characteristics of As₂S₅.

Property	Description
Chemical Formula	As ₂ S ₅ [4] [5]
Molar Mass	310.14 g·mol ⁻¹ [4]
Appearance	Vivid, dark orange, opaque crystals [4]
Melting Point	300°C (minimum) [4] [5]
Boiling Point/Decomposition	Decomposes at ~500°C [4] [5]
Arsenic Oxidation State	+5 [4] [5]
Elemental Composition	Arsenic (As): 48.31%, Sulfur (S): 51.69% [5]

Detailed Synthesis Protocol

The standard laboratory method for preparing As₂S₅ is through precipitation from a solution of an As(V) salt [4].

- Primary Method (Precipitation):** An acidic solution of a soluble As(V) salt (e.g., arsenic acid) is treated with hydrogen sulfide gas (H₂S). This reaction leads to the formation of As₂S₅ as a solid precipitate [4].
- Alternative Method (Fusion and Reprecipitation):** A mixture of elemental arsenic and sulfur is heated until fused. The resulting mass is then extracted with an ammonia solution (which dissolves the arsenic sulfide), and the pentasulfide is reprecipitated at low temperature by adding hydrochloric acid (HCl) [4].

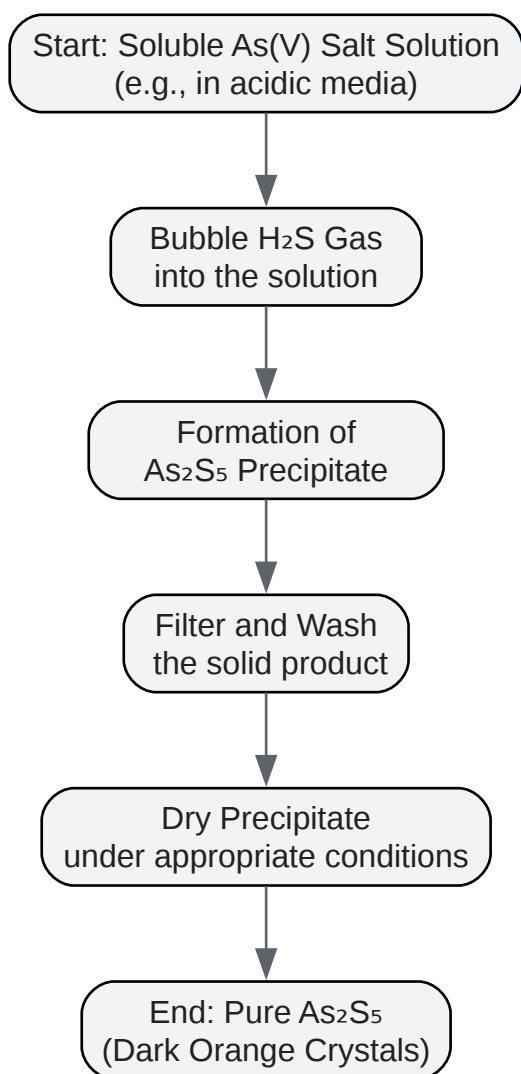
Key Chemical Reactions

As₂S₅ undergoes characteristic reactions that are important for understanding its chemical behavior:

- **Hydrolysis:** When reacted with boiling water, As₂S₅ hydrolyzes to produce arsenous acid, sulfur, and hydrogen sulfide [4].
 - **Reaction:** $\text{As}_2\text{S}_5 + 6 \text{H}_2\text{O} \rightarrow 2 \text{H}_3\text{AsO}_3 + 2 \text{S} + 3 \text{H}_2\text{S}$
- **Reaction with Sulfide Ions:** In alkaline solutions of alkali metal sulfides (e.g., Na₂S), As₂S₅ dissolves to form the **thioarsenate anion [AsS₄]³⁻**, which contains As(V) centers [4].

Experimental Workflow for Preparation and Analysis

The diagram below illustrates the primary experimental pathway for synthesizing As₂S₅.



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Synthesis of As₂S₅ via precipitation

Experimental Notes

- **Safety Consideration:** All procedures must be conducted in a well-ventilated fume hood. Arsenic compounds are highly toxic [1] and hydrogen sulfide is a hazardous gas. Appropriate personal protective equipment (PPE) including gloves and lab coat is mandatory.
- **Characterization:** The resulting product can be identified by its characteristic dark orange color [4] and through analytical techniques like energy-dispersive X-ray spectroscopy (EDS) to confirm the As:S ratio, which should be close to 2:5 [5] [6].

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